

A Technical Guide to the Physical Properties of 4-tert-butyloctane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Tert-butyloctane

Cat. No.: B14535771

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the key physical properties of **4-tert-butyloctane**, a branched alkane of interest in various chemical research and development applications. This document outlines its boiling point and density, supported by detailed experimental protocols for their determination.

Core Physical Properties

The physical characteristics of **4-tert-butyloctane** are essential for its handling, application, and process design in a laboratory or industrial setting. The primary physical constants are summarized below.

Physical Property	Value
Boiling Point	191°C ^{[1][2]}
Density	0.7602 g/cm ³ ^{[1][2]}

Experimental Protocols

The following sections detail the methodologies for the experimental determination of the boiling point and density of **4-tert-butyloctane**.

Boiling Point Determination: Thiele Tube Method

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure.^{[3][4]} The Thiele tube method is a convenient and widely used technique for determining the boiling point of small quantities of a liquid.^{[1][5]}

Materials:

- **4-tert-butyloctane** sample
- Thiele tube filled with mineral oil
- Thermometer (0-200°C range)
- Capillary tube (sealed at one end)
- Small test tube (e.g., Durham tube)
- Rubber band or thread
- Bunsen burner or other heat source
- Clamp and stand

Procedure:

- A small amount (approximately 0.5 mL) of **4-tert-butyloctane** is placed into the small test tube.^[1]
- The capillary tube, with its open end downwards, is placed inside the test tube containing the sample.^[6]
- The test tube is securely attached to the thermometer using a rubber band or thread, ensuring the sample is level with the thermometer bulb.^[7]
- The entire assembly is then immersed in the mineral oil within the Thiele tube.^[6] The oil level should be high enough to cover the sample but not so high as to enter the test tube.

- The side arm of the Thiele tube is gently heated, which induces convection currents in the oil, ensuring uniform temperature distribution.[\[1\]](#)[\[7\]](#)
- As the temperature rises, a slow stream of bubbles will emerge from the open end of the capillary tube. Heating is continued until a steady and rapid stream of bubbles is observed.
- The heat source is then removed, and the apparatus is allowed to cool.
- The temperature at which the bubbling stops and the liquid begins to be drawn into the capillary tube is recorded as the boiling point of **4-tert-butyl octane**.[\[1\]](#)[\[7\]](#)

Density Determination: Pycnometer Method

Density is a fundamental physical property defined as the mass of a substance per unit volume.[\[8\]](#) The pycnometer method is a highly precise technique for determining the density of liquids.[\[2\]](#)[\[9\]](#)

Materials:

- **4-tert-butyl octane** sample
- Pycnometer (specific gravity bottle) with a stopper containing a capillary tube[\[10\]](#)
- Analytical balance
- Distilled water (for calibration)
- Thermometer
- Drying agent (e.g., acetone)

Procedure:

- The pycnometer is thoroughly cleaned, dried, and its empty mass (m_0) is accurately weighed and recorded.[\[11\]](#)
- The pycnometer is then filled with distilled water of a known temperature and density. The stopper is inserted, and any excess water that emerges through the capillary is carefully

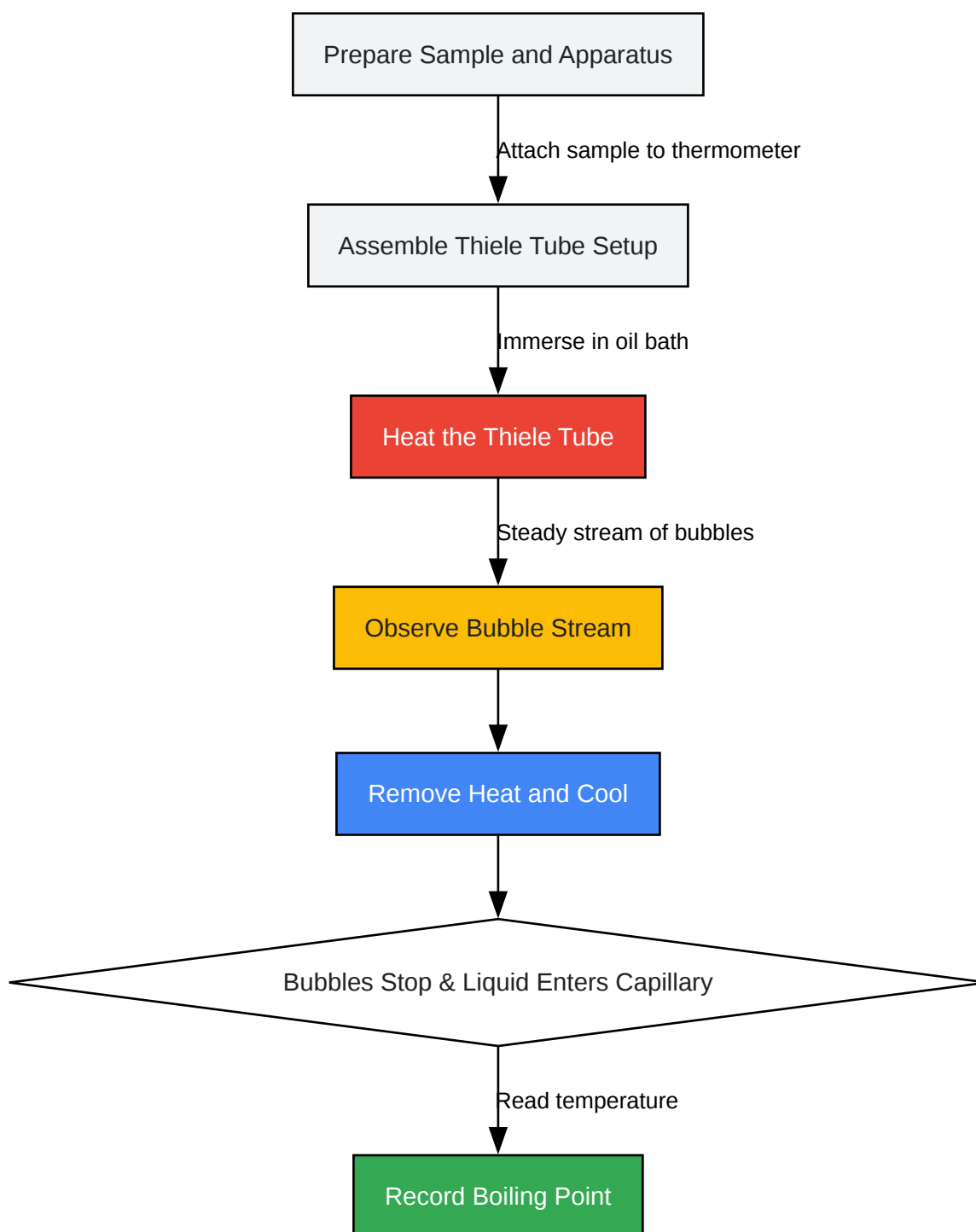
wiped away. The mass of the pycnometer filled with water (m_1) is then measured.

- The pycnometer is emptied, thoroughly dried, and then filled with the **4-tert-butyloctane** sample.
- The stopper is reinserted, and any excess sample is carefully removed from the exterior of the pycnometer.
- The mass of the pycnometer filled with **4-tert-butyloctane** (m_2) is accurately weighed and recorded.
- The density of **4-tert-butyloctane** is calculated using the following formula:

$$\text{Density of sample} = [(m_2 - m_0) / (m_1 - m_0)] * \text{Density of water}$$

Visualized Experimental Workflow

The following diagram illustrates the logical steps involved in the determination of the boiling point of **4-tert-butyloctane** using the Thiele tube method.



[Click to download full resolution via product page](#)

Caption: Workflow for Boiling Point Determination.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chem.libretexts.org [chem.libretexts.org]
- 2. scribd.com [scribd.com]
- 3. Determination of Boiling Point of Organic Compounds - GeeksforGeeks [geeksforgeeks.org]
- 4. cdn.juniata.edu [cdn.juniata.edu]
- 5. scribd.com [scribd.com]
- 6. tutorsglobe.com [tutorsglobe.com]
- 7. vijaynazare.weebly.com [vijaynazare.weebly.com]
- 8. alrasheedcol.edu.iq [alrasheedcol.edu.iq]
- 9. fpharm.uniba.sk [fpharm.uniba.sk]
- 10. che.utah.edu [che.utah.edu]
- 11. fpharm.uniba.sk [fpharm.uniba.sk]
- To cite this document: BenchChem. [A Technical Guide to the Physical Properties of 4-tert-butyl-octane]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b14535771#physical-properties-of-4-tert-butyl-octane-boiling-point-density]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com